

Personal protective equipment for handling 15-KETE

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15-KETE

Cat. No.: B15553358

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Essential Safety and Handling Guide for 15-KETE

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **15-KETE** (15-oxo-Eicosatetraenoic acid), a metabolite of 15-HETE. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **15-KETE**, this document incorporates safety protocols for Prostaglandin E2 (PGE2), a structurally and functionally similar eicosanoid, as a conservative measure. Researchers should handle **15-KETE** with the assumption that it may present similar hazards.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **15-KETE**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure laboratory safety. The following PPE is required:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are mandatory. Gloves should be inspected for integrity before use and changed frequently, especially if contaminated.[\[1\]](#)

- Eye Protection: Safety glasses with side shields or goggles are essential to protect against splashes.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: A respirator may be necessary if there is a risk of generating dust or aerosols.[\[3\]](#) Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)
- Skin and Body Protection: A lab coat or a disposable gown should be worn to protect the skin and clothing.[\[1\]](#)

Hazard Summary and First Aid

The primary hazards associated with similar prostaglandin compounds like PGE2 include potential reproductive toxicity and harm if swallowed.[\[1\]](#)[\[5\]](#)[\[6\]](#) The following table summarizes key safety information for PGE2, which should be considered as a proxy for **15-KETE**.

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements	First Aid Measures
Acute Toxicity, Oral (Category 4)	GHS07	Danger	H302: Harmful if swallowed.[1][5]	If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [1][6]
Reproductive Toxicity (Category 1B)	GHS08	Danger	H360: May damage fertility or the unborn child.[1][3][5]	If Exposed or Concerned: Get medical advice/attention.
Skin Contact	-	-	-	If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse.[1]
Eye Contact	-	-	-	If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Consult a doctor.

[1]

If Inhaled:

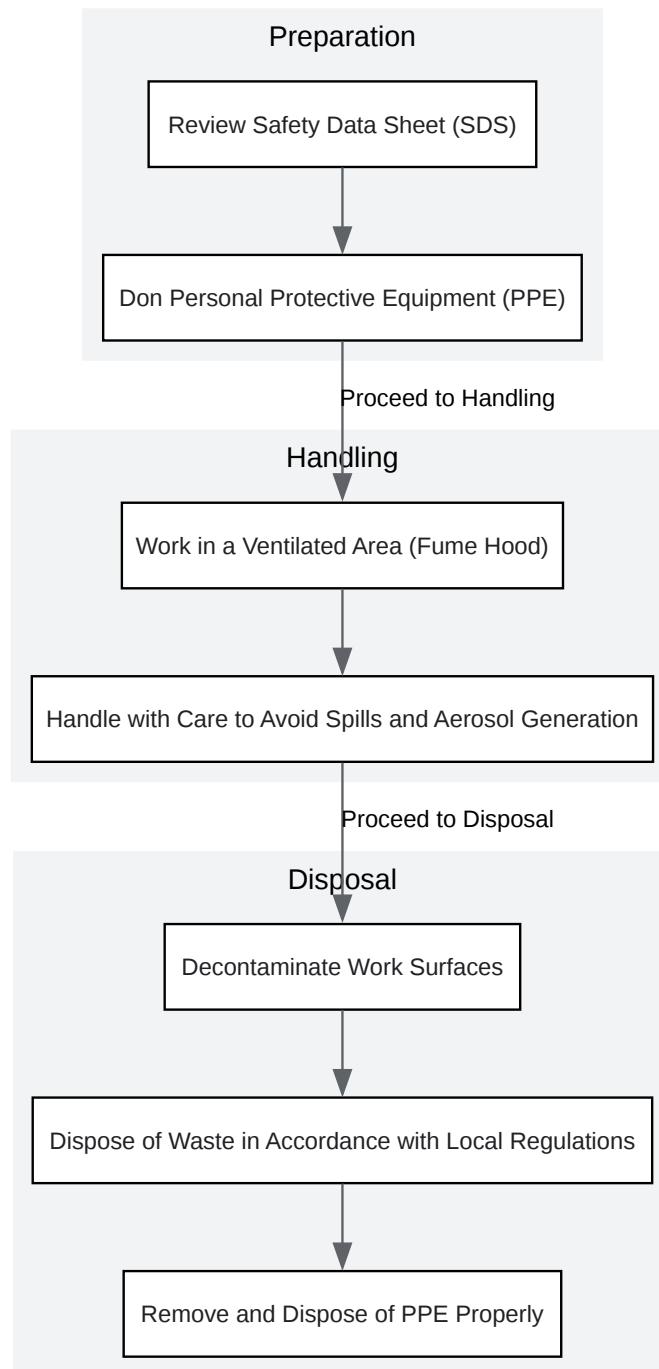
Remove to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen.[1][3]

Inhalation

Operational Plan for Handling 15-KETE

A systematic approach is crucial for safely handling **15-KETE** in a laboratory setting. The following workflow outlines the key steps from preparation to disposal.

Workflow for Safe Handling of 15-KETE

[Click to download full resolution via product page](#)Workflow for Safe Handling of **15-KETE**

Disposal Plan

Proper disposal of **15-KETE** and any contaminated materials is critical to prevent environmental contamination and ensure safety.

- **Waste Collection:** All waste materials, including unused **15-KETE**, contaminated gloves, and labware, should be collected in a designated, sealed container.
- **Waste Disposal:** The collected waste must be disposed of as hazardous chemical waste in accordance with all applicable federal, state, and local regulations. Do not discard down the drain or in regular trash.^[2] Consult your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling 15-KETE]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15553358#personal-protective-equipment-for-handling-15-kete>

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